

PF-06446846 hydrochloride stability in DMSO and culture media

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Compound of Interest

Compound Name: PF-06446846 hydrochloride

Cat. No.: B15615834

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Technical Support Center: PF-06446846 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of **PF-06446846 hydrochloride** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **PF-06446846 hydrochloride** and what is its mechanism of action?

PF-06446846 hydrochloride is an orally active and highly selective small molecule inhibitor of Proprotein Convertase Subtilisin/Kexin type 9 (PCSK9) translation.^{[1][2]} Its unique mechanism of action involves binding to the 80S ribosome during the translation of PCSK9 mRNA, which causes the ribosome to stall near codon 34.^[1] This stalling prevents the synthesis of the full-length PCSK9 protein, leading to reduced levels of circulating PCSK9. The decrease in PCSK9 prevents the degradation of low-density lipoprotein receptors (LDLR) on hepatocytes, resulting in increased clearance of LDL cholesterol from the bloodstream.^[3]

Q2: How should I prepare stock solutions of **PF-06446846 hydrochloride**?

It is recommended to prepare a concentrated stock solution in anhydrous dimethyl sulfoxide (DMSO). Several suppliers indicate a solubility of approximately 87-100 mg/mL in fresh,

moisture-free DMSO.[4][5] For aqueous solutions, **PF-06446846 hydrochloride** is soluble in PBS at concentrations up to 100 mg/mL, though this may require ultrasonication and warming to 60°C to achieve full dissolution.[1] Due to the potential for hydrolysis in aqueous solutions, it is advisable to prepare fresh working solutions from a DMSO stock for each experiment.

Q3: How should I store stock solutions of **PF-06446846 hydrochloride**?

Store DMSO stock solutions in small aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year) to minimize freeze-thaw cycles.[4][5] The solid powder form of **PF-06446846 hydrochloride** is stable for at least three years when stored at -20°C.[5]

Q4: Is **PF-06446846 hydrochloride** stable in cell culture media?

While specific quantitative stability data in various cell culture media is not readily available in the literature, it is a general recommendation for small molecules to prepare working solutions fresh for each experiment by diluting a DMSO stock into the culture medium immediately before use. The free form of the compound is noted to be prone to instability, and the hydrochloride salt form is more stable.[2] For critical or long-term experiments, it is highly recommended to perform a stability study under your specific experimental conditions.

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Precipitation observed when diluting DMSO stock in culture media.	The compound has lower solubility in aqueous media compared to DMSO. The final concentration in the media may exceed its aqueous solubility limit.	<ul style="list-style-type: none">- Ensure the final DMSO concentration in the culture media is low (typically $\leq 0.5\%$).- Warm the culture media to 37°C before adding the compound.- Add the DMSO stock to the media with gentle vortexing to ensure rapid mixing.- If precipitation persists, consider lowering the final working concentration of the compound.
Inconsistent experimental results between batches.	<ul style="list-style-type: none">- Degradation of the compound in the stock solution due to improper storage or multiple freeze-thaw cycles.- Instability of the compound in the culture media over the duration of the experiment.	<ul style="list-style-type: none">- Prepare fresh DMSO stock solutions regularly.- Aliquot stock solutions to avoid repeated freezing and thawing.- For long-term experiments, consider replenishing the media with freshly prepared compound at regular intervals.- Perform a stability study to determine the degradation rate in your specific culture media (see Experimental Protocols section).
Low potency or lack of expected biological effect.	<ul style="list-style-type: none">- The compound may have degraded.- Suboptimal final concentration.	<ul style="list-style-type: none">- Use a fresh vial of the compound and prepare a new stock solution.- Verify the concentration of your stock solution.- Confirm the reported IC50 for your cell line and ensure your working concentration is appropriate.- The IC50 for inhibition of

PCSK9 secretion in Huh7 cells
is approximately 0.3 μ M.[\[6\]](#)

Quantitative Data Summary

As specific stability data for **PF-06446846 hydrochloride** in cell culture media is not publicly available, the following table presents a hypothetical example of how such data would be structured. Researchers are encouraged to generate their own data using the protocol provided below.

Table 1: Illustrative Stability of **PF-06446846 Hydrochloride** (10 μ M) in DMEM with 10% FBS at 37°C

Time (hours)	% Remaining (Hypothetical)
0	100%
2	98%
6	92%
12	85%
24	75%
48	58%

Note: This data is for illustrative purposes only and does not represent actual experimental results.

Experimental Protocols

Protocol for Assessing the Stability of **PF-06446846 Hydrochloride** in Cell Culture Media

This protocol outlines a method to determine the stability of **PF-06446846 hydrochloride** in a specific cell culture medium using High-Performance Liquid Chromatography (HPLC).

1. Materials:

- **PF-06446846 hydrochloride**
- Anhydrous DMSO
- Cell culture medium of interest (e.g., DMEM, RPMI-1640) with serum and other supplements as used in the experiment.
- HPLC system with a UV detector
- C18 HPLC column
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or other appropriate mobile phase modifier
- Sterile microcentrifuge tubes

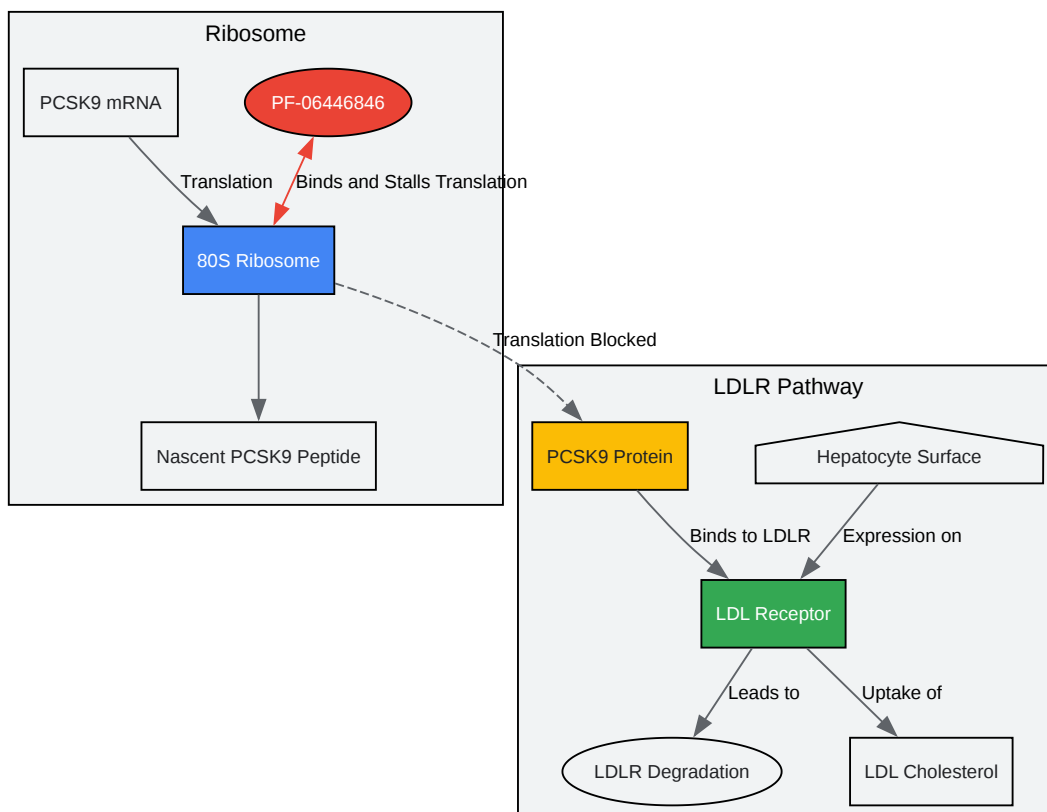
2. Procedure:

- **Prepare a Stock Solution:** Prepare a 10 mM stock solution of **PF-06446846 hydrochloride** in anhydrous DMSO.
- **Spike the Culture Medium:** Warm the cell culture medium to 37°C. Spike the medium with the DMSO stock solution to a final concentration of 10 µM. Ensure the final DMSO concentration is $\leq 0.1\%$. Mix thoroughly.
- **Time Zero (T=0) Sample:** Immediately after spiking, take an aliquot (e.g., 1 mL) of the medium, which will serve as the T=0 time point.
- **Incubation:** Incubate the remaining spiked medium in a sterile container at 37°C in a cell culture incubator.
- **Time-Point Sampling:** At various time points (e.g., 2, 6, 12, 24, 48 hours), collect aliquots (e.g., 1 mL) from the incubated medium.

- **Sample Preparation for HPLC:** For each time point, including T=0, precipitate proteins by adding 2 volumes of cold acetonitrile. Vortex and centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins. Transfer the supernatant to a new tube for HPLC analysis.
- **HPLC Analysis:** Analyze the supernatant from each time point by HPLC. A C18 column with a gradient elution of acetonitrile and water with a modifier like 0.1% formic acid is a common starting point for small molecule analysis. The detection wavelength should be set to the absorbance maximum of **PF-06446846 hydrochloride**.
- **Data Analysis:** Create a calibration curve using known concentrations of **PF-06446846 hydrochloride**. Quantify the peak area of the compound at each time point and calculate the percentage remaining relative to the T=0 sample.

Visualizations

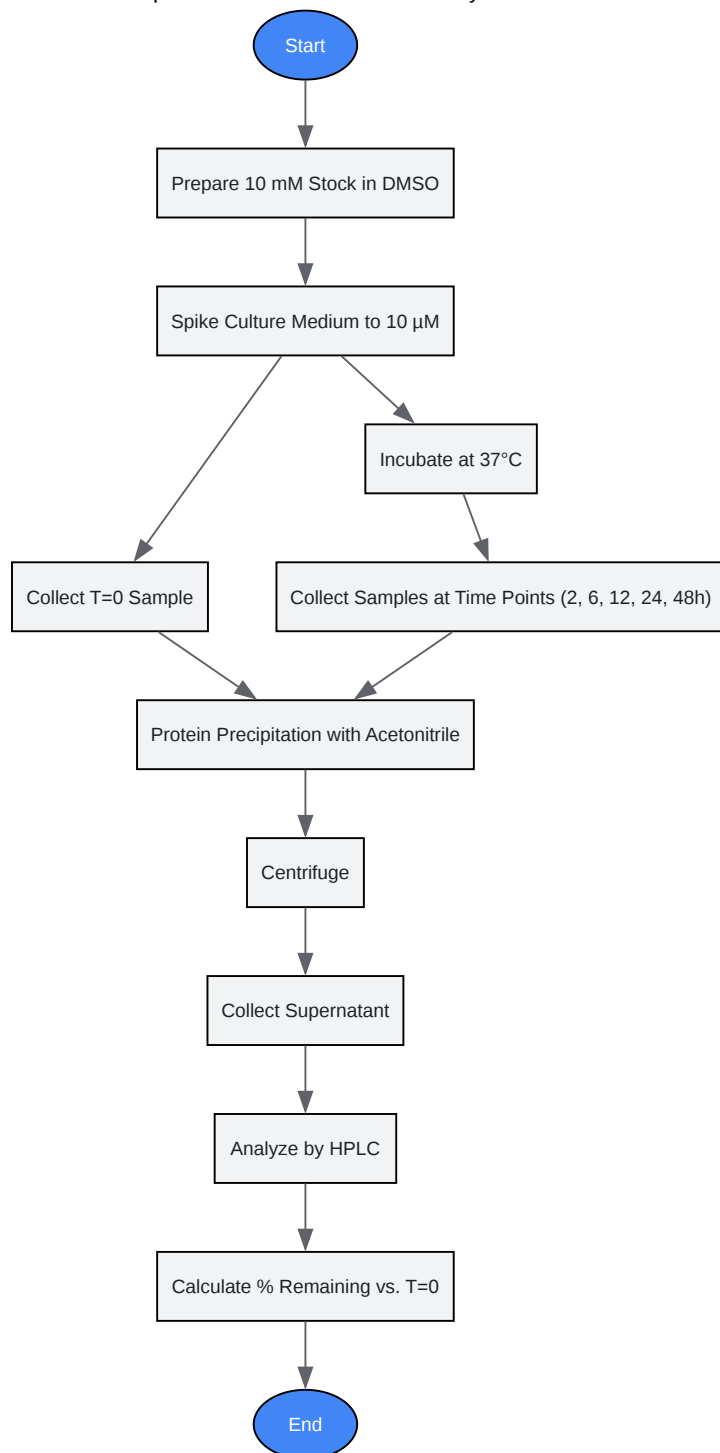
Mechanism of Action of PF-06446846



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Caption: Mechanism of PF-06446846 in inhibiting PCSK9 translation and its effect on the LDL receptor pathway.

Experimental Workflow for Stability Assessment

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Caption: Workflow for determining the stability of **PF-06446846 hydrochloride** in cell culture media.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. selleckchem.com [selleckchem.com]
- 5. selleckchem.com [selleckchem.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
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